Technical Guide: Solubility and Stability of 7-Bromo-5-chloroindolin-2-one

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Compound of Interest

Compound Name:	*7-Bromo-5-chloroindolin-2-one*
CAS No.:	*215433-19-5*
Cat. No.:	*B1603777*

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Executive Summary

7-Bromo-5-chloroindolin-2-one (also known as 7-bromo-5-chloro-2-oxindole) is a critical heterocyclic scaffold used primarily as an intermediate in the synthesis of kinase inhibitors and other bioactive small molecules. Its structure features an oxindole core substituted with lipophilic halogens at the C5 and C7 positions.[1]

For drug development applications, this compound presents specific challenges: low aqueous solubility due to high lipophilicity (halogens) and susceptibility to oxidation at the C3 position. This guide provides a mechanistic understanding of these properties and defines standardized protocols for their empirical determination.

Physicochemical Profile & Structural Analysis[2]

Understanding the molecular architecture is the first step in predicting behavior in solution.[1]

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Property	Value / Prediction	Structural Basis
LogP (Predicted)	~2.8 – 3.2	The 5-Cl and 7-Br substituents significantly increase lipophilicity compared to the parent oxindole (LogP ~1.2).
pKa (NH)	~12.5 – 13.0	The lactam N-H is weakly acidic.[1] Electron-withdrawing halogens stabilize the anion slightly more than in unsubstituted oxindole (pKa ~13.5).[1]
H-Bond Donors	1 (Lactam NH)	Facilitates crystal lattice stability (high melting point) via intermolecular H-bonding.
H-Bond Acceptors	1 (Carbonyl O)	Weak acceptor; limits water solubility.[1]
Melting Point	> 200°C (Typical)	High lattice energy driven by π-stacking and intermolecular hydrogen bonds.[1]

Structural Logic

The 7-bromo and 5-chloro substituents exert a negative inductive effect (-I), reducing the electron density of the aromatic ring. This deactivation makes the compound relatively stable against electrophilic aromatic substitution but increases the acidity of the N-H proton compared to non-halogenated analogs.[1]

Solubility Profile

Solvent Compatibility Matrix

Due to its lipophilic nature and rigid crystal lattice, **7-Bromo-5-chloroindolin-2-one** exhibits a "brick dust" solubility profile—poorly soluble in water but soluble in polar aprotic solvents.[1]

- High Solubility (>50 mg/mL): DMSO, DMF, DMAc.[1] (Recommended for stock solutions).[1]

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- Moderate Solubility (1–10 mg/mL): Ethanol, Methanol, Acetonitrile (often requires warming). [1]
- Low Solubility (<0.1 mg/mL): Water, aqueous buffers (pH 1–8).[1]
- pH-Dependent Solubility: Solubility increases significantly at pH > 13 due to deprotonation of the lactam nitrogen, though this risks chemical degradation (see Stability).

Experimental Protocol: Thermodynamic Solubility

Objective: Determine the equilibrium solubility in biorelevant media.

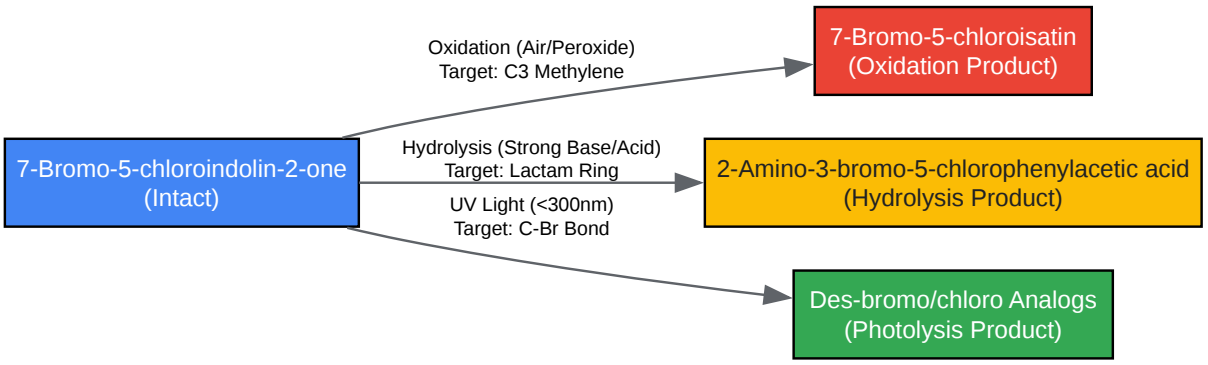
- Preparation: Weigh ~10 mg of compound into a 4 mL glass vial.
- Solvent Addition: Add 1 mL of the target solvent (e.g., PBS pH 7.4, SGF, FaSSIF).[1]
- Equilibration:
  - Incubate at 25°C (or 37°C) with constant agitation (orbital shaker at 300 rpm) for 24 hours.
  - Note: 24 hours is sufficient for this scaffold; longer times risk oxidative degradation.[1]
- Separation: Centrifuge at 10,000 rpm for 10 minutes or filter using a 0.45 µm PVDF syringe filter (pre-saturated to prevent drug adsorption).
- Quantification: Analyze the supernatant via HPLC-UV (typically 254 nm).[1]

Stability Profile

The stability of **7-Bromo-5-chloroindolin-2-one** is governed by three primary degradation pathways: C3-Oxidation, Lactam Hydrolysis, and Photolytic Dehalogenation.

Degradation Pathways Diagram[2][3]

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Figure 1: Primary degradation pathways. Oxidation at C3 is the most common storage risk.

Detailed Stability Mechanisms[2]

- Oxidation (Primary Risk):
  - Mechanism: The methylene group at position 3 (C3) is activated by the adjacent carbonyl and the aromatic ring. In the presence of oxygen or peroxides (often found in PEG or Tween excipients), this position oxidizes to form the corresponding isatin (1,2-dione).
  - Mitigation: Store under inert atmosphere (Argon/Nitrogen).[1] Use antioxidants (e.g., ascorbic acid) in formulation.[1]
- Hydrolysis (Secondary Risk):
  - Mechanism: The lactam ring is generally stable at physiological pH.[1] However, under strong basic conditions (pH > 12) or strong acidic conditions (pH < 1) with heat, the ring opens to form the substituted phenylacetic acid derivative.
  - Observation: This is chemically reversible under acidic conditions (ring closure) but represents a permanent loss of the pharmacophore in biological assays.[1]
- Photostability:
  - Mechanism: The C-Br bond is weaker than the C-Cl bond.[1] Exposure to high-energy UV light can lead to homolytic cleavage of the C-Br bond, resulting in radical species and

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debrominated byproducts.[1]

- Mitigation: Protect from light using amber glassware or foil wrapping.[1]

Standardized Characterization Protocols

To ensure data integrity (E-E-A-T), use the following self-validating protocols.

Protocol A: Forced Degradation (Stress Testing)

Purpose: Identify degradation products and establish stability-indicating analytical methods.[1]

Stress Condition	Procedure	Expected Outcome
Acid Hydrolysis	0.1 N HCl, 60°C, 4 hours	Minimal degradation (<5%). Ring opening is slow.[1]
Base Hydrolysis	0.1 N NaOH, Ambient, 2 hours	Moderate degradation.[1] Ring opening to carboxylate.[1]
Oxidation	3% H_2O_2, Ambient, 2 hours	High Risk. Formation of isatin derivative (yellow/orange shift).[1]
Thermal	80°C (Solid state), 24 hours	Stable.[1]
Photolytic	1.2 million lux hours (ICH Q1B)	Potential debromination.[1] Monitor by LC-MS.[1]

Protocol B: HPLC Method for Purity & Stability

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: 0.1% Formic Acid in Water.[1]
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 5% B to 95% B over 10 minutes.
- Flow Rate: 1.0 mL/min.[1]

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- Detection: UV at 254 nm (aromatic ring) and 220 nm (amide bond).[1]
- Retention Logic: The oxidized isatin impurity is more polar and will elute earlier than the parent oxindole.[1]

Handling and Storage Recommendations

Based on the physicochemical profile, the following storage conditions are mandatory to maintain >98% purity over 12 months:

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under Nitrogen or Argon.[1] The compound is air-sensitive over long periods (C3 oxidation).[1]
- Container: Amber glass vials with Teflon-lined caps to prevent moisture ingress and UV exposure.
- In Solution: DMSO stocks (e.g., 10 mM) should be aliquoted and stored at -20°C. Avoid repeated freeze-thaw cycles which introduce oxygen.[1]

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